The Aminophenylpiperazine Scaffold: A Privileged Motif for Modulating Key Neurotransmitter Systems

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Compound of Interest

Compound Name:	*Methyl 2-[4-(4-aminophenyl)piperazin-1-yl]acetate*
CAS No.:	*1155085-67-8*
Cat. No.:	*B1420365*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatility of the Aminophenylpiperazine Core

The aminophenylpiperazine scaffold is a cornerstone in modern medicinal chemistry, particularly in the discovery and development of agents targeting the central nervous system (CNS).[1] Its inherent structural features, combining a basic piperazine ring with an aromatic aminophenyl group, provide a versatile platform for designing ligands with high affinity and selectivity for a range of G-protein coupled receptors (GPCRs) and other key neurological targets.[1] This guide will provide an in-depth exploration of the primary therapeutic targets of aminophenylpiperazine compounds, focusing on the serotonergic and dopaminergic systems, and will detail the experimental methodologies required to characterize their pharmacological activity. The causality behind experimental choices and the importance of self-validating

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protocols will be emphasized throughout, reflecting a commitment to scientific integrity and the principles of Expertise, Experience, Authoritativeness, and Trustworthiness (E-E-A-T).

Primary Therapeutic Targets: A Focus on Serotonin and Dopamine Receptors

Aminophenylpiperazine derivatives have demonstrated significant therapeutic potential, primarily through their modulation of serotonin (5-HT) and dopamine (D) receptors. Many successful atypical antipsychotic drugs, such as aripiprazole, brexpiprazole, and cariprazine, feature this core structure and exert their clinical effects through a complex interplay with these receptor systems.[2][3][4]

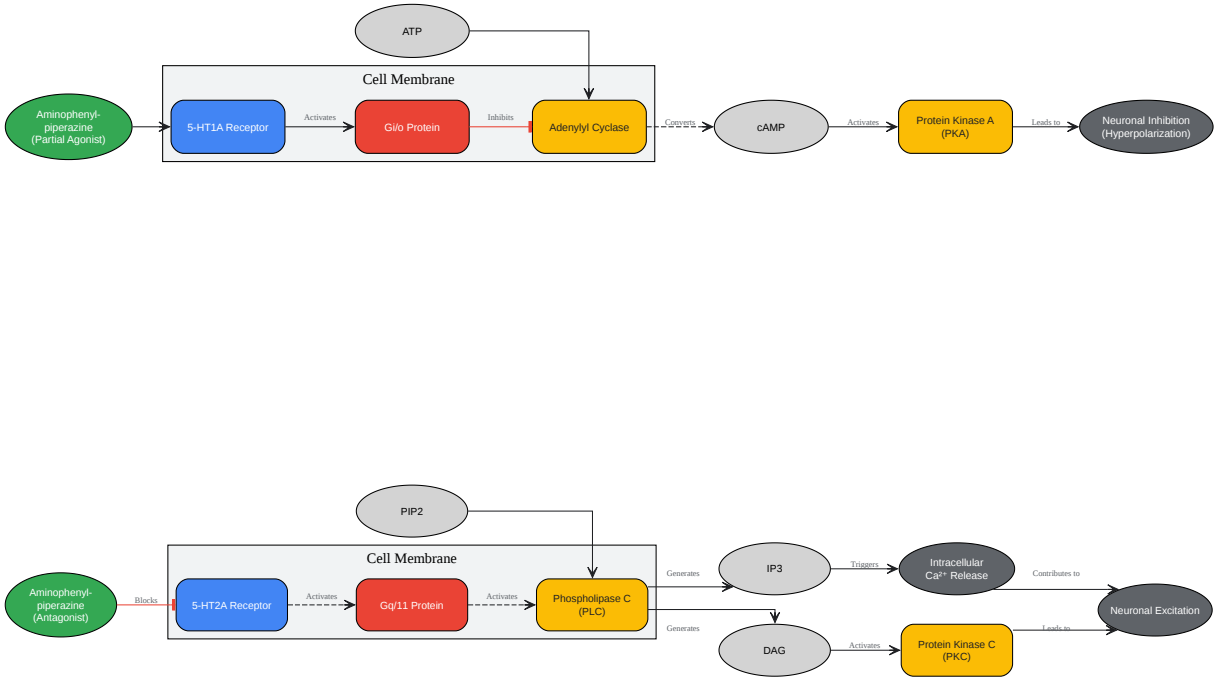
Serotonin Receptors: A Multifaceted Target Family

The serotonin receptor family is comprised of at least 14 distinct subtypes, each with unique signaling mechanisms and physiological roles.[5] Aminophenylpiperazine compounds often exhibit high affinity for several of these receptors, with the 5-HT1A and 5-HT2A subtypes being particularly prominent targets.

The 5-HT1A receptor is a Gi/o-coupled GPCR that, upon activation, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[6][7] This signaling cascade ultimately results in neuronal hyperpolarization and a reduction in neuronal firing.[8] 5-HT1A receptors are found both presynaptically, where they act as autoreceptors to inhibit serotonin release, and postsynaptically.[8] The partial agonist activity of many aminophenylpiperazine-based atypical antipsychotics at 5-HT1A receptors is thought to contribute to their anxiolytic and antidepressant effects, and may also mitigate the extrapyramidal side effects associated with dopamine D2 receptor blockade.[2][9]

Signaling Pathway of the 5-HT1A Receptor

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Caption: 5-HT2A receptor signaling cascade.

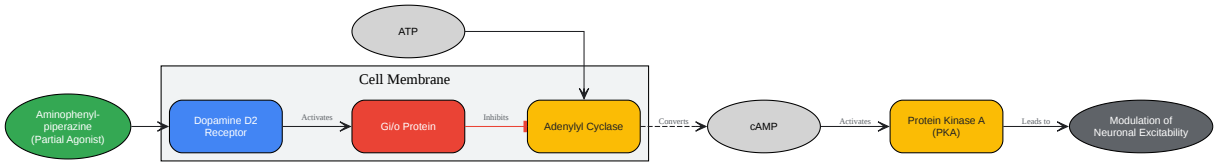
Dopamine Receptors: The Cornerstone of Antipsychotic Action

The dopamine D2 receptor is the primary target for most antipsychotic medications. [10]Aminophenylpiperazine-based atypical antipsychotics are often partial agonists at the D2 receptor, a mechanism that is thought to "stabilize" dopaminergic neurotransmission by providing a sufficient level of receptor stimulation to avoid the severe motor side effects of full antagonists, while still reducing the excessive dopaminergic activity associated with psychosis. [11]These compounds also frequently exhibit high affinity for the D3 receptor, another member of the D2-like family, which is implicated in cognition, mood, and motivation. [2][12]

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Similar to the 5-HT1A receptor, the dopamine D2 receptor is coupled to Gi/o proteins and its activation leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cAMP. [13]This signaling pathway plays a crucial role in modulating neuronal excitability in various brain regions, including the striatum, which is heavily involved in motor control. [10]The partial agonism of aminophenylpiperazine compounds at D2 receptors is a key aspect of their "atypical" profile, allowing for a fine-tuned modulation of dopaminergic activity. [2]

Signaling Pathway of the Dopamine D2 Receptor



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Caption: Dopamine D2 receptor signaling cascade.

Quantitative Pharmacology: Binding Affinities of Representative Aminophenylpiperazine Compounds

The therapeutic utility of aminophenylpiperazine derivatives is underpinned by their specific binding profiles at various neurotransmitter receptors. The following table summarizes the in vitro binding affinities (Ki values in nM) of three prominent atypical antipsychotics—aripiprazole, brexpiprazole, and cariprazine—at key serotonin and dopamine receptor subtypes. Lower Ki values indicate higher binding affinity.

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Receptor	Aripiprazole (Ki, nM)	Brexpiprazole (Ki, nM)	Cariprazine (Ki, nM)
Serotonin Receptors			
5-HT1A	4.2 [11]	0.12 [14]	2.6 [15]
5-HT2A	3.4 [11]	0.47 [14]	18.8 [12]
5-HT2B	0.35 [16]	1.9 [14]	0.58-1.1 [12]
5-HT2C	15 [17]	19 [14]	134 [12]
5-HT7	19 [16]	3.7 [14]	-
Dopamine Receptors			
D2	0.34 [11]	0.3 [14]	0.49-0.71 [12]
D3	0.8 [2]	1.1 [14]	0.085-0.3 [12]
D4	44 [16]	-	-
Adrenergic Receptors			
α1A	57 [17]	0.17 [14]	155 [12]
α1B	26 [17]	0.59 [14]	-
α2C	43 [17]	0.17 [14]	-
Histamine Receptors			
H1	61 [17]	19 [14]	23.3 [12]

Note: Ki values can vary between studies due to different experimental conditions. The data presented here are representative values from the cited literature.

Secondary and Emerging Therapeutic Targets

While serotonin and dopamine receptors are the primary targets, the therapeutic and side-effect profiles of aminophenylpiperazine compounds are also influenced by their interactions with other molecular targets.

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Monoamine Transporters

Some phenylpiperazine derivatives have been shown to interact with the serotonin transporter (SERT), dopamine transporter (DAT), and norepinephrine transporter (NET). [18]This interaction can lead to the inhibition of neurotransmitter reuptake, a mechanism of action for many antidepressant medications. Further investigation into the structure-activity relationships governing transporter affinity could lead to the development of novel aminophenylpiperazine-based antidepressants or dual-action antipsychotics.

Enzyme Inhibition: Monoamine Oxidase

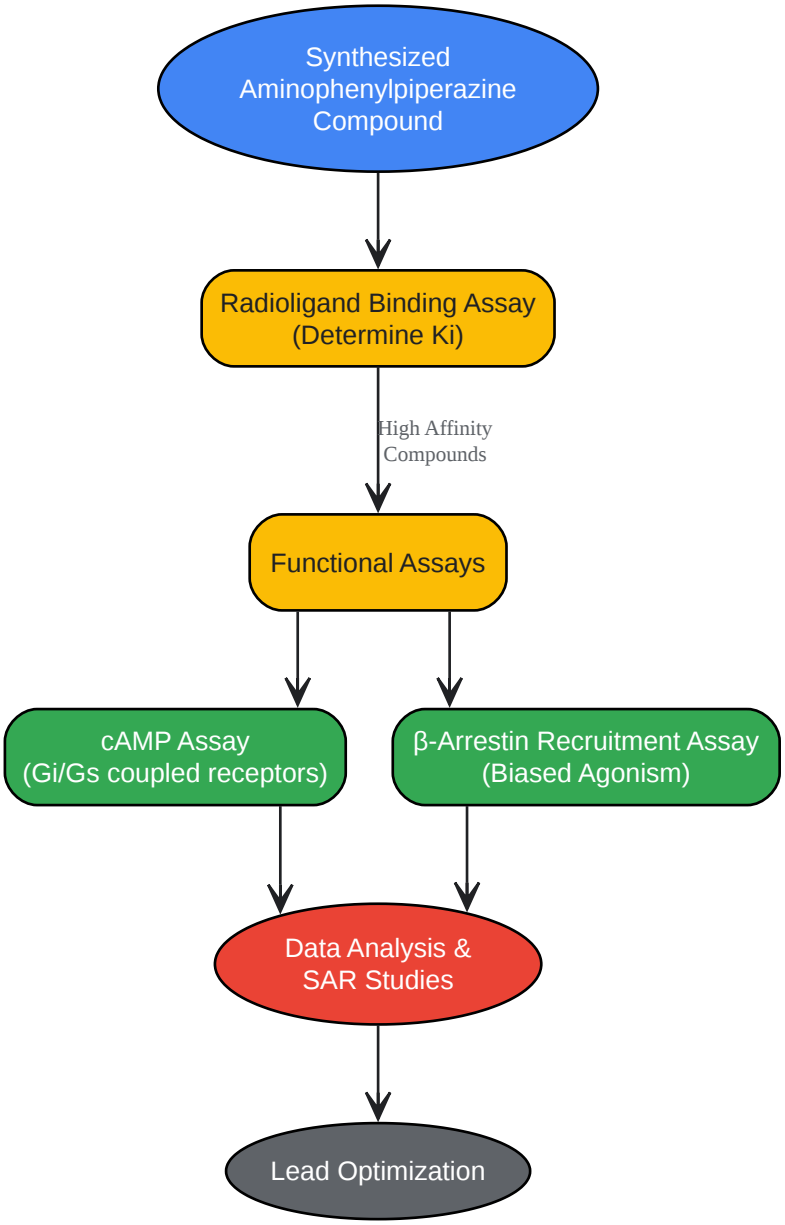
Emerging research suggests that some piperazine derivatives may act as inhibitors of monoamine oxidase (MAO), an enzyme responsible for the degradation of monoamine neurotransmitters. [19][20]Inhibition of MAO-A or MAO-B can increase the synaptic availability of serotonin, dopamine, and norepinephrine, offering another potential avenue for therapeutic intervention in mood and neurodegenerative disorders. [20]

Experimental Protocols for Target Validation and Characterization

A rigorous and systematic approach to experimental design is paramount for the accurate characterization of aminophenylpiperazine compounds. The following protocols represent standard, self-validating methodologies for assessing ligand-receptor interactions and functional consequences.

Experimental Workflow for Characterizing Aminophenylpiperazine Compounds

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